

Synthesis of 2-Methoxyethyl Dodecanoate: A Technical Guide

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Compound of Interest

Compound Name: 2-Methoxyethyl laurate

Cat. No.: B15347580

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of 2-methoxyethyl dodecanoate, a lipophilic ester with potential applications in drug delivery and formulation development. This document details the primary synthetic routes, experimental protocols, and expected analytical data for this compound.

Introduction

2-Methoxyethyl dodecanoate, also known as **2-methoxyethyl laurate**, is an ester formed from the condensation of dodecanoic acid (lauric acid) and 2-methoxyethanol. Its amphiphilic nature, derived from the long hydrocarbon chain of dodecanoic acid and the ether linkage in the alcohol moiety, makes it a subject of interest for applications requiring solubility in both organic and aqueous environments, such as in the formulation of microemulsions or as a penetration enhancer in topical drug delivery systems.

Synthetic Methodologies

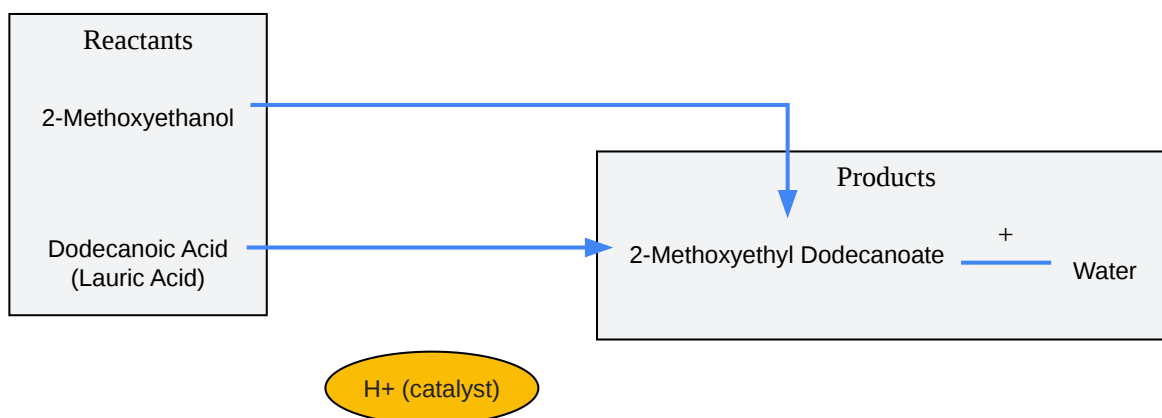
The synthesis of 2-methoxyethyl dodecanoate can be primarily achieved through two well-established chemical reactions: Fischer-Speier esterification and transesterification.

Fischer-Speier Esterification

The most direct and common method for the synthesis of 2-methoxyethyl dodecanoate is the Fischer-Speier esterification. This reaction involves the acid-catalyzed condensation of

dodecanoic acid with 2-methoxyethanol. The reaction is an equilibrium process, and to drive it towards the formation of the ester, an excess of the alcohol is typically used, and the water formed as a byproduct is removed.[1][2][3]

Reaction Scheme:



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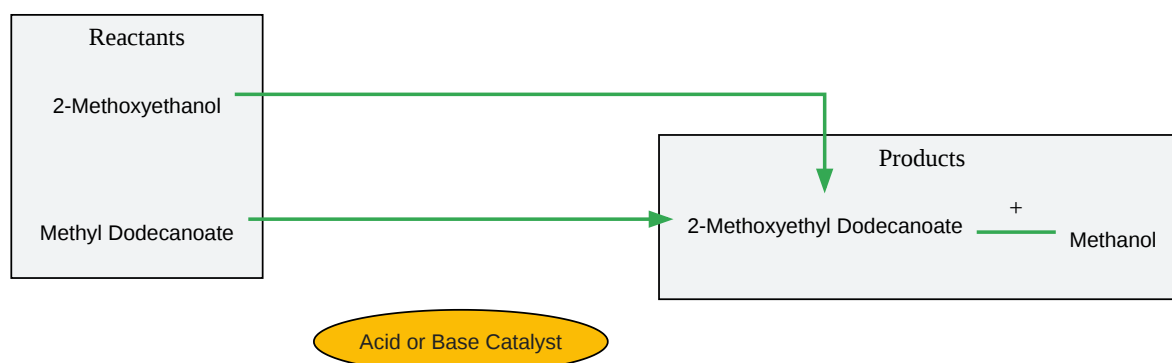
Figure 1: Fischer-Speier esterification of dodecanoic acid with 2-methoxyethanol.

Commonly used acid catalysts include sulfuric acid (H_2SO_4) and p-toluenesulfonic acid (TsOH). [1][2]

Transesterification

Transesterification is an alternative method where an existing ester, such as methyl dodecanoate or ethyl dodecanoate, reacts with 2-methoxyethanol in the presence of an acid or base catalyst. This process involves the exchange of the alcohol moiety of the starting ester with 2-methoxyethanol. This method can be advantageous if the starting ester is more readily available or if the reaction conditions are milder.

Reaction Scheme:



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Figure 2: Transesterification of methyl dodecanoate with 2-methoxyethanol.

Experimental Protocols

The following is a detailed experimental protocol for the synthesis of 2-methoxyethyl dodecanoate via Fischer-Speier esterification, adapted from a standard procedure for the synthesis of ethyl laurate.[4]

Materials:

- Dodecanoic acid (Lauric acid)
- 2-Methoxyethanol
- Concentrated Sulfuric Acid (H_2SO_4)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Equipment:

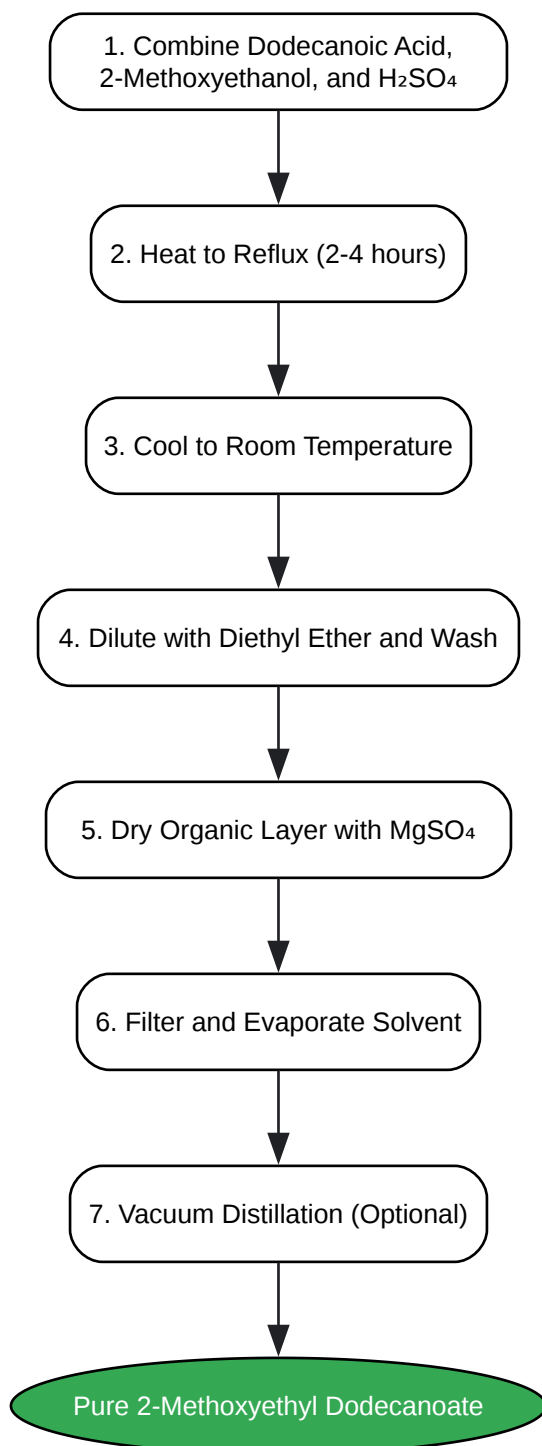
- Round-bottom flask
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- To a 250 mL round-bottom flask, add dodecanoic acid (e.g., 20.0 g, 0.1 mol) and 2-methoxyethanol (e.g., 38.0 g, 0.5 mol, 5 equivalents).
- While stirring, slowly add concentrated sulfuric acid (1 mL) to the mixture.
- Attach a reflux condenser and heat the mixture to a gentle reflux using a heating mantle for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and add 100 mL of diethyl ether.
- Wash the organic layer sequentially with 50 mL of water, 50 mL of saturated sodium bicarbonate solution, and 50 mL of brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate using a rotary evaporator to remove the diethyl ether and excess 2-methoxyethanol.

- The crude product can be further purified by vacuum distillation to obtain pure 2-methoxyethyl dodecanoate.

Workflow Diagram:



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Figure 3: Experimental workflow for the synthesis of 2-methoxyethyl dodecanoate.

Data Presentation

The following tables summarize the key physicochemical properties and expected analytical data for 2-methoxyethyl dodecanoate.

Table 1: Physicochemical Properties of 2-Methoxyethyl Dodecanoate

Property	Value	Source
IUPAC Name	2-methoxyethyl dodecanoate	--INVALID-LINK--[5]
Synonyms	2-Methoxyethyl laurate	--INVALID-LINK--[5]
CAS Number	6309-52-0	--INVALID-LINK--[5]
Molecular Formula	C ₁₅ H ₃₀ O ₃	--INVALID-LINK--[5]
Molecular Weight	258.40 g/mol	--INVALID-LINK--[5]
Boiling Point	333.1 °C (estimated)	--INVALID-LINK--[6]
Appearance	Colorless to pale yellow liquid (expected)	N/A

Table 2: Expected Spectroscopic Data for 2-Methoxyethyl Dodecanoate

Technique	Expected Chemical Shifts / Peaks
^1H NMR (CDCl_3)	δ 4.25-4.20 (t, 2H, $-\text{COOCH}_2-$), 3.60-3.55 (t, 2H, $-\text{CH}_2\text{OCH}_3$), 3.38 (s, 3H, $-\text{OCH}_3$), 2.30 (t, 2H, $-\text{CH}_2\text{COO}-$), 1.65-1.55 (m, 2H, $-\text{CH}_2\text{CH}_2\text{COO}-$), 1.35-1.20 (m, 16H, $-(\text{CH}_2)_8-$), 0.88 (t, 3H, $-\text{CH}_3$)
^{13}C NMR (CDCl_3)	δ 174.0 (C=O), 70.5 ($-\text{CH}_2\text{OCH}_3$), 63.5 ($-\text{COOCH}_2-$), 59.0 ($-\text{OCH}_3$), 34.5 ($-\text{CH}_2\text{COO}-$), 32.0, 29.7, 29.6, 29.5, 29.4, 29.2, 29.1, 25.0, 22.8 ($-\text{CH}_2-$ chain), 14.1 ($-\text{CH}_3$)
IR (Infrared)	$\sim 2920\text{ cm}^{-1}$ (C-H stretch, alkyl), $\sim 2850\text{ cm}^{-1}$ (C-H stretch, alkyl), $\sim 1740\text{ cm}^{-1}$ (C=O stretch, ester), $\sim 1170\text{ cm}^{-1}$ (C-O stretch, ester), $\sim 1120\text{ cm}^{-1}$ (C-O-C stretch, ether)

Note: The NMR and IR data are predicted based on the analysis of similar compounds and functional groups.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Table 3: Typical Reaction Parameters and Expected Outcomes

Parameter	Value	Notes
Reactant Molar Ratio	1:5 (Dodecanoic Acid : 2-Methoxyethanol)	Excess alcohol drives the equilibrium towards the product. [4] [11]
Catalyst Loading	~1% (w/w) of total reactants	A catalytic amount of strong acid is sufficient. [11]
Reaction Temperature	Reflux temperature of the mixture	Typically around 120-140 °C.
Reaction Time	2-4 hours	Monitor by TLC for completion.
Expected Yield	>85%	Based on similar Fischer esterification reactions.
Purity (after distillation)	>98%	Vacuum distillation is effective for purification.

Safety Considerations

- Dodecanoic acid: May cause skin and eye irritation.
- 2-Methoxyethanol: A reproductive toxin and should be handled with appropriate personal protective equipment in a well-ventilated fume hood.
- Concentrated Sulfuric Acid: Highly corrosive. Handle with extreme care.
- Diethyl ether: Highly flammable. Work in an area free of ignition sources.

Always consult the Safety Data Sheet (SDS) for each chemical before starting any experimental work.

Conclusion

The synthesis of 2-methoxyethyl dodecanoate is a straightforward process that can be readily achieved in a laboratory setting using standard organic chemistry techniques. The Fischer-Speier esterification provides a reliable and high-yielding route to this compound. The information and protocols provided in this guide should serve as a valuable resource for

researchers and professionals in the fields of chemistry and drug development who are interested in the synthesis and application of this and similar lipophilic esters.

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References

- 1. masterorganicchemistry.com [masterorganicchemistry.com]
- 2. Fischer–Speier esterification - Wikipedia [en.wikipedia.org]
- 3. masterorganicchemistry.com [masterorganicchemistry.com]
- 4. cerritos.edu [cerritos.edu]
- 5. 2-Methoxyethyl laurate | C₁₅H₃₀O₃ | CID 80571 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-methoxyethyl laurate [flavscents.com]
- 7. magritek.com [magritek.com]
- 8. Dodecanoic acid, methyl ester [webbook.nist.gov]
- 9. 2-Methoxyethyl acetate(110-49-6) IR Spectrum [chemicalbook.com]
- 10. 2-Methoxyethyl acrylate(3121-61-7) IR Spectrum [chemicalbook.com]
- 11. Fischer Esterification – Intermediate Organic Chemistry Lab Manual [odp.library.tamu.edu]
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